

detailed synthesis protocol for 4-Bromo-1-iodo-2-nitrobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-1-iodo-2-nitrobenzene

Cat. No.: B037996

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Application Note: Synthesis of 4-Bromo-1-iodo-2-nitrobenzene

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Abstract

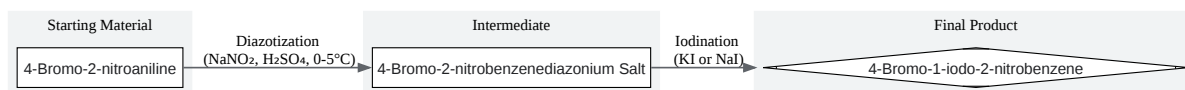
This document outlines the chemical principles and a general laboratory-scale synthesis strategy for **4-Bromo-1-iodo-2-nitrobenzene**. This compound is a valuable intermediate in organic synthesis.^[2] The described methodology involves a multi-step process commencing from a commercially available starting material. The protocol emphasizes laboratory safety and provides a conceptual framework rather than a detailed, step-by-step guide. All procedures involving hazardous materials should be conducted by trained chemists in a properly equipped chemical laboratory with appropriate safety measures in place.

Compound Data

Property	Value
Chemical Name	4-Bromo-1-iodo-2-nitrobenzene[3]
CAS Number	112671-42-8[3][4]
Molecular Formula	C ₆ H ₃ BrINO ₂ [2][3][5]
Molecular Weight	327.90 g/mol [3][5][6]
Appearance	Off-white to cream-colored powder[5]
Melting Point	187°C to 195°C[5]

Synthesis Pathway Overview

The synthesis of **4-Bromo-1-iodo-2-nitrobenzene** can be approached through various routes. A common and logical strategy involves the diazotization of a substituted aniline, followed by a Sandmeyer-type reaction. This general pathway is illustrated below.



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Caption: General synthetic route for **4-Bromo-1-iodo-2-nitrobenzene**.

Experimental Protocol: A Conceptual Framework

This protocol is for informational purposes only. Researchers must consult peer-reviewed literature and the Safety Data Sheet (SDS) for all reagents before commencing any experimental work.

Step 1: Diazotization of 4-Bromo-2-nitroaniline

The synthesis begins with the diazotization of 4-bromo-2-nitroaniline. This reaction is typically carried out in a highly acidic aqueous medium at low temperatures (0–5°C) to ensure the stability of the resulting diazonium salt.

- 4-Bromo-2-nitroaniline is dissolved in a mixture of concentrated sulfuric acid and water.
- The solution is cooled in an ice bath to a temperature between 0°C and 5°C.
- A pre-cooled aqueous solution of sodium nitrite (NaNO_2) is added dropwise to the aniline solution while maintaining the low temperature.^{[7][8]} The temperature must be strictly controlled, as diazonium salts can be explosive when dry and may decompose at higher temperatures in solution.^{[7][9]}

Step 2: Iodination via Sandmeyer-type Reaction

The intermediate diazonium salt is then converted to the final product by reaction with an iodide salt.

- A solution of potassium iodide (KI) or sodium iodide (NaI) in water is prepared.^{[7][8]}
- The cold diazonium salt solution is added slowly to the iodide solution.^[9] This often results in the evolution of nitrogen gas and the precipitation of the crude product.^{[9][10]}
- The reaction mixture is allowed to warm to room temperature to ensure the reaction goes to completion.

Step 3: Isolation and Purification

- The precipitated solid product is collected by vacuum filtration.
- The crude product is washed with water to remove inorganic salts.
- Further purification is typically achieved by recrystallization from a suitable solvent, such as ethanol, to yield the final, purified **4-Bromo-1-iodo-2-nitrobenzene**.^[7]

Safety and Hazard Information

Hazard Statement: Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. Suspected of causing genetic defects.[11][12]

Precautionary Measures:

- Engineering Controls: All operations should be performed in a well-ventilated fume hood.[11][13]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[11][14]
- Handling: Avoid contact with skin, eyes, and clothing.[13] Do not breathe dust.[13] Wash hands thoroughly after handling.[11][14]
- Storage: Store in a cool, dry, and dark place in a tightly sealed container.[13] Store locked up.[11]
- Fire: Use dry chemical, foam, water spray, or carbon dioxide as extinguishing media.[11] Thermal decomposition can release irritating and toxic gases, including nitrogen oxides, carbon oxides, and hydrogen bromide/iodide.[12][15]

This information is a summary. Always consult the full Safety Data Sheet (SDS) before handling any chemicals.

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